

Technical Support Center: Adherence to TG-263 Nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TH-263

Cat. No.: B1683123

[Get Quote](#)

Welcome to the technical support center for the implementation and adherence to the AAPM's TG-263 report on standardizing nomenclature in radiation oncology. This resource is designed for researchers, scientists, and drug development professionals to navigate the challenges of adopting this critical standard for data consistency and interoperability.

Frequently Asked Questions (FAQs)

Q1: What is the primary purpose of TG-263?

A1: The TG-263 report from the American Association of Physicists in Medicine (AAPM) aims to standardize the nomenclature for targets, organs-at-risk (OARs), and other structures in radiation oncology.^{[1][2][3]} This standardization is crucial for improving communication, enhancing patient safety, and enabling the reliable exchange and analysis of data for clinical trials and research.^{[2][4]}

Q2: What are the main challenges in adopting TG-263?

A2: The primary challenges include a lack of physician support for changing established naming conventions, the significant effort required for implementation and staff training, and limitations within commercial treatment planning systems (TPS). A survey indicated that 44% of respondents found it difficult to adopt TG-263 for targets, compared to 29% for OARs.

Q3: Where can I find the official TG-263 documentation and resources?

A3: The complete TG-263 report, along with an executive summary and structure spreadsheets, are available on the AAPM website. These resources provide the foundational knowledge needed for implementation.

Troubleshooting Guides

Issue 1: Low Compliance with Target Naming Conventions

Problem: Our clinic is struggling to achieve consistent adherence to TG-263 guidelines for naming target volumes, leading to data inconsistencies.

Solution:

- **Phased Rollout:** Implement TG-263 compliant templates for each disease site in phases. This gradual approach allows staff to adapt to the new nomenclature over time.
- **Physician Engagement:** Actively involve physicians in the implementation process. Lack of physician buy-in is a significant barrier to adoption.
- **Automation:** Utilize or develop scripts that can automatically check for compliance with TG-263 naming conventions within your TPS. These scripts can flag non-compliant names for correction before plan approval.
- **Large Language Models (LLMs):** Preliminary studies suggest that locally-hosted LLMs can be used to streamline and standardize target naming by converting descriptive text into TG-263 compliant names.

Issue 2: Difficulty in Retrospectively Standardizing Existing Data

Problem: We have a large database of legacy treatment plans with inconsistent naming. How can we efficiently standardize this data to TG-263 for research purposes?

Solution:

- **Software-Assisted Relabeling:** Employ software tools that can map existing structure names to their TG-263 equivalents. One such approach, "Stature," has been shown to successfully relabel 99.0% of relevant structures in large datasets.
- **Clinician-Guided Mapping:** The process should be clinician-driven to ensure accuracy. Clinicians can identify synonyms for each relevant structure and map them to the corresponding TG-263 name. This method has been shown to be significantly faster than manual relabeling.

Data on TG-263 Adherence Strategies

The following table summarizes the impact of different implementation strategies on compliance rates, as reported in a clinical study.

Strategy	Mean Compliance Error Rate (Pre-Implementation)	Mean Compliance Error Rate (Post-Implementation)
Phase 1: TG-263 Compliant Templates	31.8% ± 17.4%	8.1% ± 12.2%
Phase 2: Automated Structure Name Checker	8.1% ± 12.2%	2.2% ± 6.9%

Data sourced from a study on an open-source solution for improving TG-263 compliance.

Implementation Protocols and Workflows

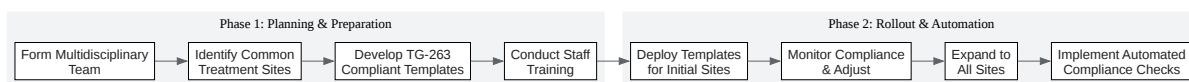
Protocol for Phased Implementation of TG-263

- **Form a Multidisciplinary Team:** Include physicists, dosimetrists, radiation oncologists, and IT personnel.
- **Identify Common Treatment Sites:** Begin with the most frequently treated disease sites in your clinic.
- **Develop Site-Specific Templates:** Create TG-263 compliant structure naming templates for the selected sites. An open-source tool is available to assist in creating these templates.

- **Staff Training:** Conduct thorough training sessions for all team members on the new nomenclature and the use of the templates.
- **Deploy and Monitor:** Roll out the templates for the initial sites and monitor compliance. Collect feedback and make necessary adjustments.
- **Expand to Other Sites:** Gradually expand the implementation to all treatment sites.
- **Implement Automated Checks:** Introduce scripting or other automated tools to verify compliance and provide real-time feedback to users.

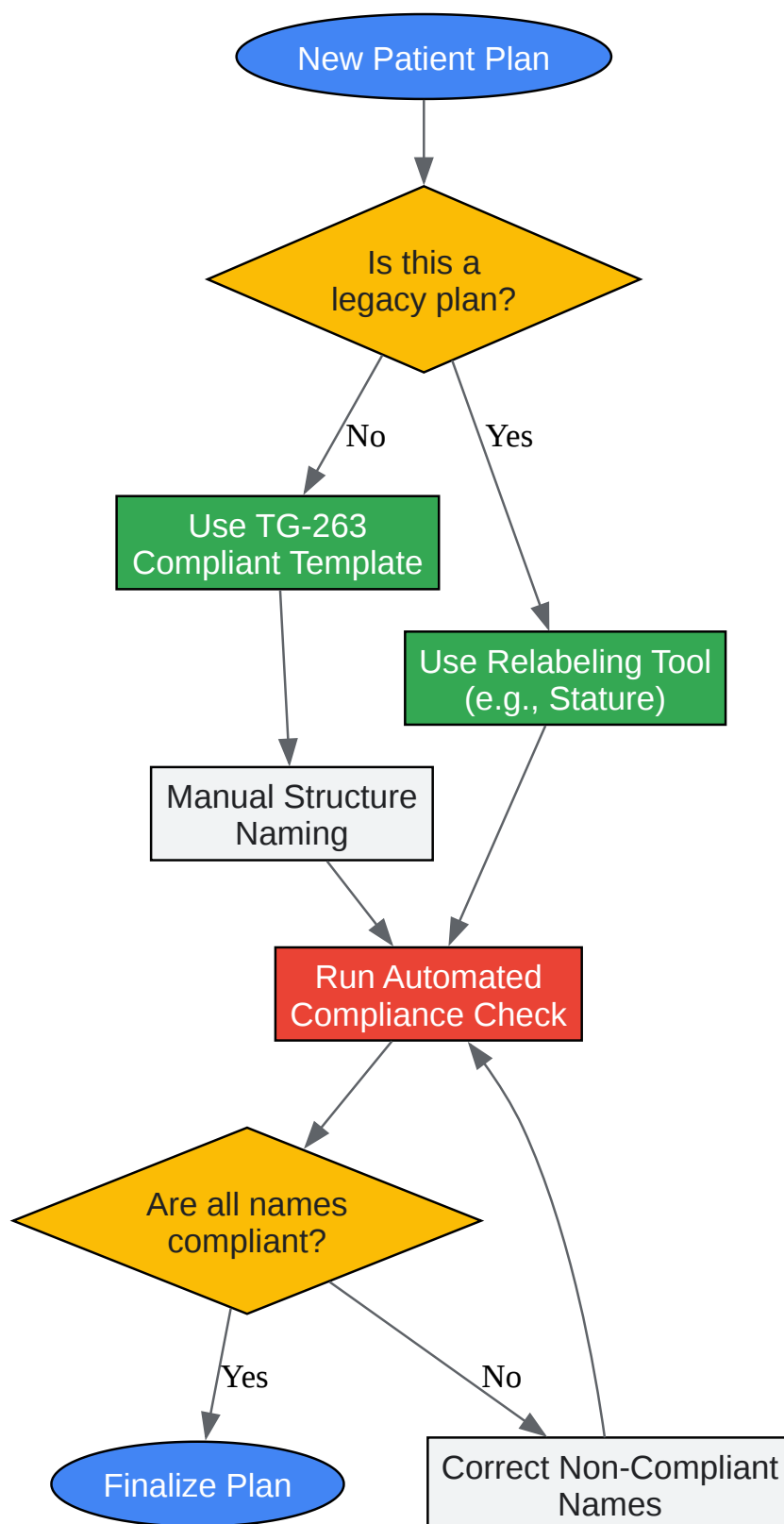
Visualizing Workflows and Logic

The following diagrams illustrate key workflows and logical structures for implementing and adhering to TG-263.



[Click to download full resolution via product page](#)

Caption: Phased workflow for implementing TG-263 in a clinical setting.



[Click to download full resolution via product page](#)

Caption: Decision tree for ensuring TG-263 compliance for new and legacy plans.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perceptions on and roadblocks to implementation of standardized nomenclature in radiation oncology: A survey from TG-263U1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. blog.radformation.com [blog.radformation.com]
- 3. researchgate.net [researchgate.net]
- 4. Big Data Readiness in Radiation Oncology: An Efficient Approach for Relabeling Radiation Therapy Structures With Their TG-263 Standard Name in Real-World Data Sets - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Adherence to TG-263 Nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683123#strategies-for-improving-tg-263-adherence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com